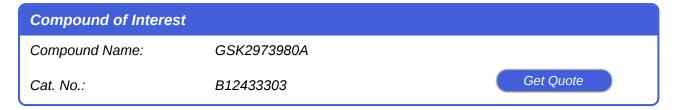


Application Notes and Protocols for GSK2973980A Treatment in Responsive Cell Lines

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For Researchers, Scientists, and Drug Development Professionals

Introduction

GSK2973980A is a potent and selective inhibitor of Diacylglycerol O-acyltransferase 1 (DGAT1), an enzyme crucial for the final step of triglyceride synthesis.[1][2] DGAT1 is implicated in metabolic diseases, and its inhibition is a therapeutic strategy for conditions such as obesity and type 2 diabetes. These application notes provide detailed information on cell lines responsive to **GSK2973980A** treatment and protocols for assessing its effects on cellular lipid metabolism.

Responsive Cell Lines

Several cell lines involved in lipid metabolism have been identified as responsive to DGAT1 inhibition and are suitable models for studying the effects of **GSK2973980A**. These include:

- HepG2 (Human Hepatoma): A widely used human liver cancer cell line that is instrumental in studying hepatic lipid metabolism. DGAT1 is expressed in HepG2 cells, and its inhibition by GSK2973980A has been demonstrated to affect the thermal stability of the DGAT1 protein, indicating target engagement.[3][4][5][6]
- C2C12 (Mouse Myoblast): This cell line is a valuable in vitro model for skeletal muscle metabolism. GSK2973980A has been shown to inhibit triglyceride synthesis in C2C12 cells



in a concentration-dependent manner.[1][3][5]

- Huh-7.5 (Human Hepatoma): A subclone of the Huh-7 cell line, which is another important model for human hepatocyte studies. DGAT1 is expressed in Huh-7 cells and plays a role in triglyceride accretion.[7]
- 3T3-L1 (Mouse Adipocytes): A preadipocyte cell line that can be differentiated into adipocytes, making it a key model for studying fat cell biology and obesity. Both DGAT1 and DGAT2 are involved in triglyceride synthesis in these cells.

Quantitative Data Summary

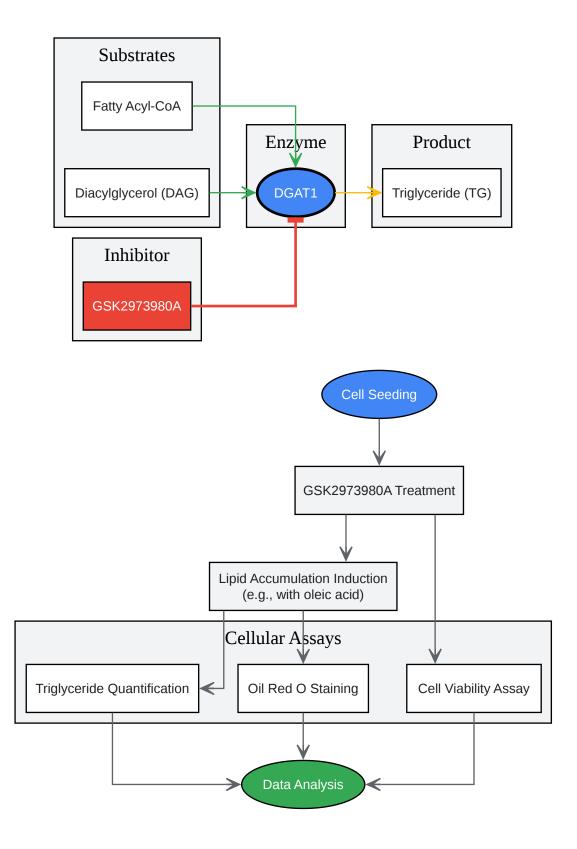
The following table summarizes the available quantitative data for GSK2973980A's activity.

Parameter	Cell Line/Enzyme	Value	Reference
IC50 (Enzymatic)	Human DGAT1	3 nM	[1][2]
IC50 (Cell-based TG Synthesis)	C2C12	77 nM	[1]
Target Engagement	HepG2	Observed at 0.2 μM	[3][5]

Signaling Pathway

GSK2973980A targets DGAT1, a key enzyme in the triglyceride synthesis pathway. The diagram below illustrates the simplified signaling cascade.





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